

Navigating the Safe Disposal of Dhodh-IN-3: A Procedural Guide

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Compound of Interest

Compound Name: Dhodh-IN-3

Cat. No.: B15145445

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step information for the proper disposal of **Dhodh-IN-3**, a potent inhibitor of Human Dihydroorotate Dehydrogenase (HsDHODH).

Disclaimer: This document provides general guidance. Always consult your institution's specific safety protocols and local, state, and federal regulations before handling or disposing of any chemical waste.

Chemical and Physical Properties of Dhodh-IN-3

A summary of the known properties of **Dhodh-IN-3** is provided below. This information is crucial for assessing potential hazards and determining the appropriate disposal route.

Property	Value
Chemical Formula	C17H13CLN2O2[1]
Molecular Weight	312.75 g/mol [1]
Appearance	Powder[1]
Storage	2 years at -20°C (Powder), 2 weeks at 4°C in DMSO, 6 months at -80°C in DMSO[1]

General Disposal Procedures for Dhodh-IN-3

As a synthetic organic compound with biological activity, **Dhodh-IN-3** should be treated as hazardous chemical waste. The following steps outline the recommended disposal procedure.

Step 1: Waste Identification and Segregation

- **Identify as Hazardous Waste:** From the moment it is deemed unusable, **Dhodh-IN-3** must be classified as hazardous waste.
- **Segregate Waste Streams:** Do not mix **Dhodh-IN-3** waste with other waste types. Maintain separate, clearly labeled containers for:
 - **Solid Waste:** Unused or expired **Dhodh-IN-3** powder, contaminated personal protective equipment (PPE) such as gloves and lab coats, and contaminated lab supplies (e.g., weigh boats, pipette tips).
 - **Liquid Waste:** Solutions containing **Dhodh-IN-3**, including residual amounts in containers and solvent rinses.
 - **Sharps Waste:** Needles, syringes, or other sharp objects contaminated with **Dhodh-IN-3** must be disposed of in a designated sharps container.

Step 2: Proper Waste Containment

- **Use Compatible Containers:** Store **Dhodh-IN-3** waste in containers that are chemically resistant and have secure, leak-proof lids.
- **Label Containers Clearly:** All waste containers must be labeled with the words "Hazardous Waste," the full chemical name "**Dhodh-IN-3**," and the approximate concentration and quantity of the waste.
- **Keep Containers Closed:** Waste containers should remain sealed at all times, except when adding waste.

Step 3: Storage of Chemical Waste

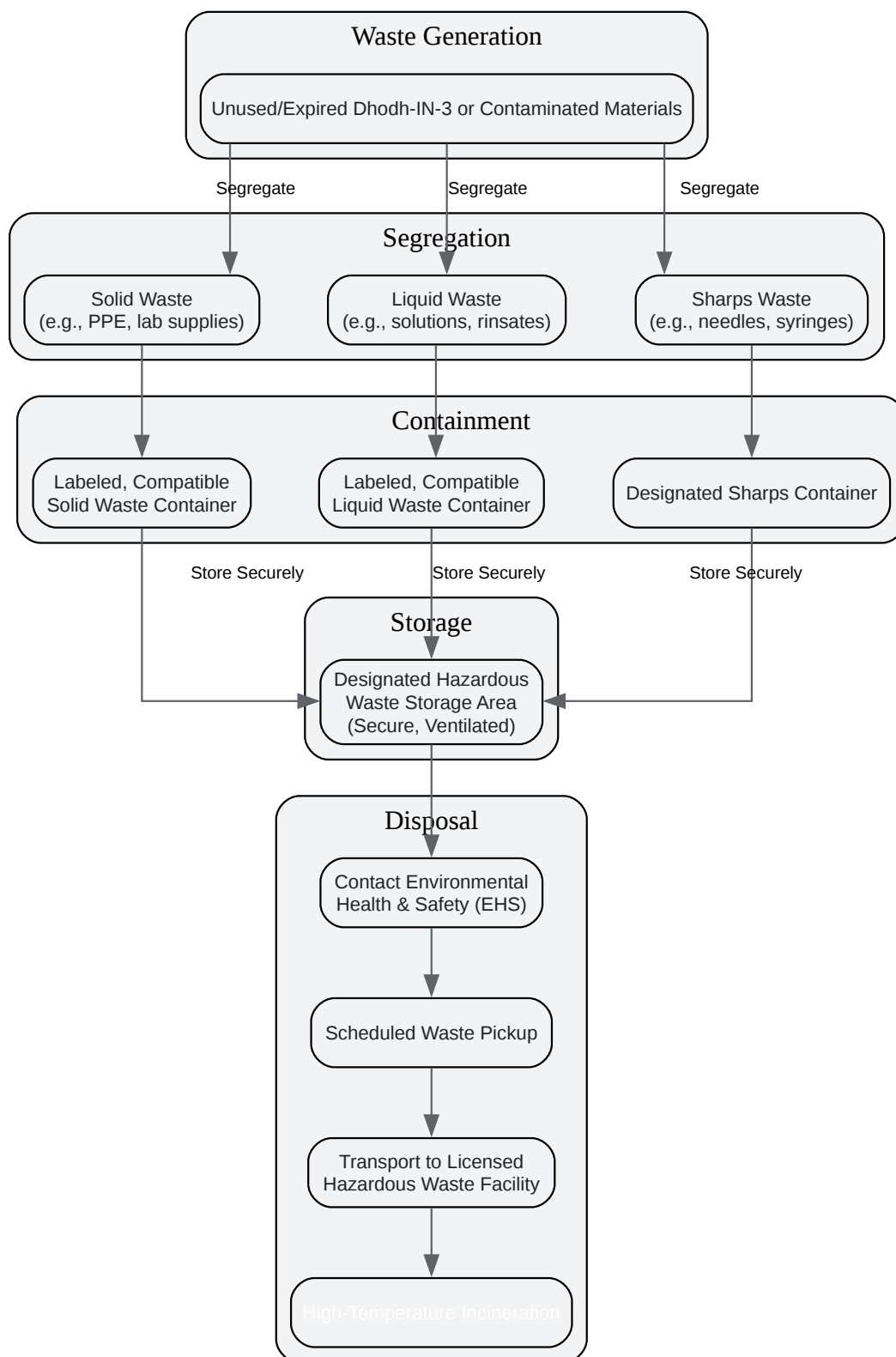
- Designated Storage Area: Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Secondary Containment: Place waste containers in secondary containment bins to prevent the spread of material in case of a leak or spill.

Step 4: Waste Pickup and Disposal

- Contact Environmental Health and Safety (EHS): Follow your institution's protocol for arranging the pickup of hazardous waste by the Environmental Health and Safety department or a licensed waste disposal contractor.
- Do Not Dispose Down the Drain: Under no circumstances should **Dhodh-IN-3** or its solutions be poured down the sanitary sewer.
- Incineration: The recommended final disposal method for this type of organic chemical waste is high-temperature incineration by a licensed hazardous waste facility.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **Dhodh-IN-3** is illustrated in the diagram below. This workflow ensures that all safety and regulatory steps are followed from the point of generation to final disposal.



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References

- 1. DHODH-IN-3 Datasheet DC Chemicals [dcchemicals.com]
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